

Application Note: Integration of Methyl[(oxolan-3-yl)methyl]amine in Peptide Synthesis

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Compound of Interest

Compound Name: Methyl[(oxolan-3-yl)methyl]amine
hydrochloride

CAS No.: 2007919-41-5

Cat. No.: B1531576

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Abstract & Strategic Rationale

Methyl[(oxolan-3-yl)methyl]amine is a specialized secondary amine building block featuring a tetrahydrofuran (THF) pharmacophore. In peptide drug discovery, this moiety is increasingly utilized to modulate physicochemical properties without significantly altering the steric footprint of the parent molecule.

Key Strategic Advantages:

- **LogP Modulation:** The cyclic ether oxygen acts as a hydrogen bond acceptor, lowering lipophilicity (LogP) compared to carbocyclic analogs (e.g., cyclopentyl), thereby improving aqueous solubility.
- **Metabolic Stability:** The ether linkage in the oxolane ring is generally resistant to oxidative metabolism (CYP450), unlike solvent-exposed alkyl chains.
- **Conformational Restriction:** The secondary amine, when coupled, forms a tertiary amide. This introduces a cis/trans rotameric constraint that can lock bioactive conformations or

induce turns in the peptide backbone (similar to Proline or N-methylated amino acids).

Compound Profile & Handling

Chemical Identity:

- IUPAC Name: N-Methyl-1-(tetrahydrofuran-3-yl)methanamine hydrochloride
- Common Name: Methyl[(oxolan-3-yl)methyl]amine HCl
- Molecular Formula: $C_6H_{13}NO \cdot HCl$
- Molecular Weight: 115.17 (Free base) / 151.63 (HCl salt)
- CAS Number: 2007925-00-8 (Note: CAS may vary by specific isomer/salt form; verify via structure).

Handling The Hydrochloride Salt: The HCl salt form is used to ensure stability, as low-molecular-weight secondary amines can be volatile and prone to oxidation. However, the amine must be free-based (neutralized) in situ or prior to coupling to act as a nucleophile.



Critical Handling Rule: This salt is hygroscopic.^[1] Store in a desiccator at -20°C. Allow the vial to equilibrate to room temperature before opening to prevent water condensation, which hydrolyzes activated esters during coupling.

Reaction Mechanism & Logic

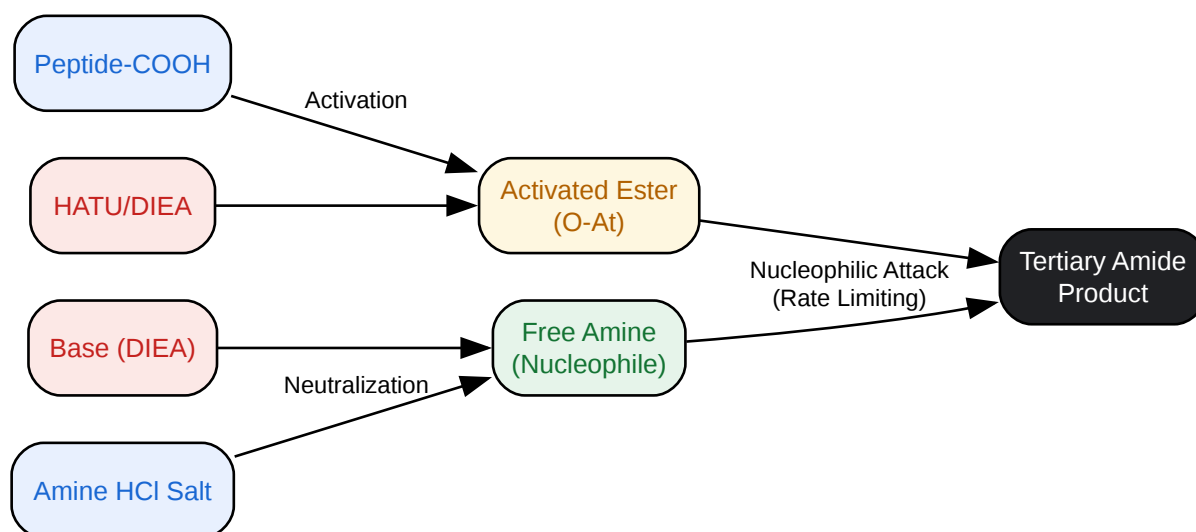
The coupling of a secondary amine (the building block) to a carboxylic acid (the peptide C-terminus or side chain) is sterically more demanding than primary amine coupling.

The Challenge:

- **Steric Hindrance:** The N-methyl group adds bulk, slowing the nucleophilic attack on the activated carbonyl.
- **Racemization Risk:** Slow coupling rates increase the window for the activated amino acid (e.g., Fmoc-AA-OBt) to racemize via oxazolone formation.

The Solution: Use high-reactivity coupling reagents (HATU or COMU) and a controlled base strategy.

Visualization: Activation & Coupling Pathway



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Figure 1: Mechanistic pathway for coupling hindered secondary amine salts. Neutralization must occur to generate the reactive nucleophile.

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (SPPS)

Application: N-terminal capping or side-chain modification on resin.

Reagents:

- Resin: Rink Amide or Chlorotrityl (depending on cleavage strategy).

- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- Base: DIEA (N,N-Diisopropylethylamine).[\[2\]](#)
- Solvent: DMF (N,N-Dimethylformamide), anhydrous.

Step-by-Step Procedure:

- Resin Preparation: Swell the resin (0.1 mmol scale) in DMF for 20 minutes. Drain.
- Activation Cocktail Preparation (Pre-activation is NOT recommended for secondary amines; in situ is preferred):
 - Weigh 4.0 equivalents of the Peptide-Resin (or Amino Acid to be coupled). Note: Usually, the amine is in excess. If the amine is the expensive building block, reverse the stoichiometry: Use 1.2 eq Amine, 5 eq Acid, 5 eq HATU.
 - Scenario: We are capping the N-terminus of a resin-bound peptide with a linker, then adding this amine? Or is this amine being coupled to the C-terminus?
 - Assumption: You are coupling the Amine Building Block to a Carboxylic Acid on the Resin (e.g., Asp/Glu side chain or C-terminal via inverse synthesis).
 - Stoichiometry: 5 eq Carboxylic Acid (on resin) : 5 eq HATU : 10 eq DIEA : 2-3 eq Amine HCl.
- Salt Neutralization (Crucial):
 - Dissolve Methyl[(oxolan-3-yl)methyl]amine HCl (3 eq) in minimal DMF.
 - Add DIEA (3 eq) specifically to this solution to neutralize the HCl.
- Coupling Reaction:
 - Add the pre-activated Carboxylic Acid solution (Acid + HATU + DIEA) to the resin.
 - Immediately add the Neutralized Amine solution.

- Time: Shake at room temperature for 2 to 4 hours. (Secondary amines react slower than primary amines).
- Monitoring: Perform a chloranil test (for secondary amines) or micro-cleavage followed by LC-MS. The Kaiser test is not effective for secondary amines.
- Wash: Drain and wash resin with DMF (3x), DCM (3x), DMF (3x).

Protocol B: Solution Phase Synthesis

Application: Fragment coupling or synthesis of small molecule-peptide conjugates.

Data Table: Coupling Reagent Compatibility

Reagent	Reactivity	Racemization Risk	Recommended Base	Notes
HATU	High	Low (with HOAt)	DIEA / Collidine	Gold standard for hindered secondary amines.
PyBOP	High	Moderate	DIEA	Good alternative; generates carcinogenic HMPA byproduct.
DIC/Oxyma	Medium	Very Low	None (or catalytic)	Safer, but may be too slow for this specific hindered amine.
EDC/HOBt	Low	Low	NMM	Not recommended for this sterically hindered coupling.

Procedure:

- Dissolve the Carboxylic Acid (1.0 eq) in DCM or DMF.
- Add HATU (1.1 eq) and DIEA (2.0 eq). Stir for 5 minutes to activate.
- Add **Methyl[(oxolan-3-yl)methyl]amine hydrochloride** (1.1 eq).
- Add an additional 1.1 eq of DIEA to neutralize the amine salt. Total base = 3.1 eq.
- Monitor by TLC or LC-MS. Reaction typically completes in 1-3 hours.
- Workup: Dilute with Ethyl Acetate. Wash with 5% NaHCO₃, 1M KHSO₄ (or 0.1M HCl, rapid wash), and Brine. Dry over Na₂SO₄.

Critical Troubleshooting & Optimization

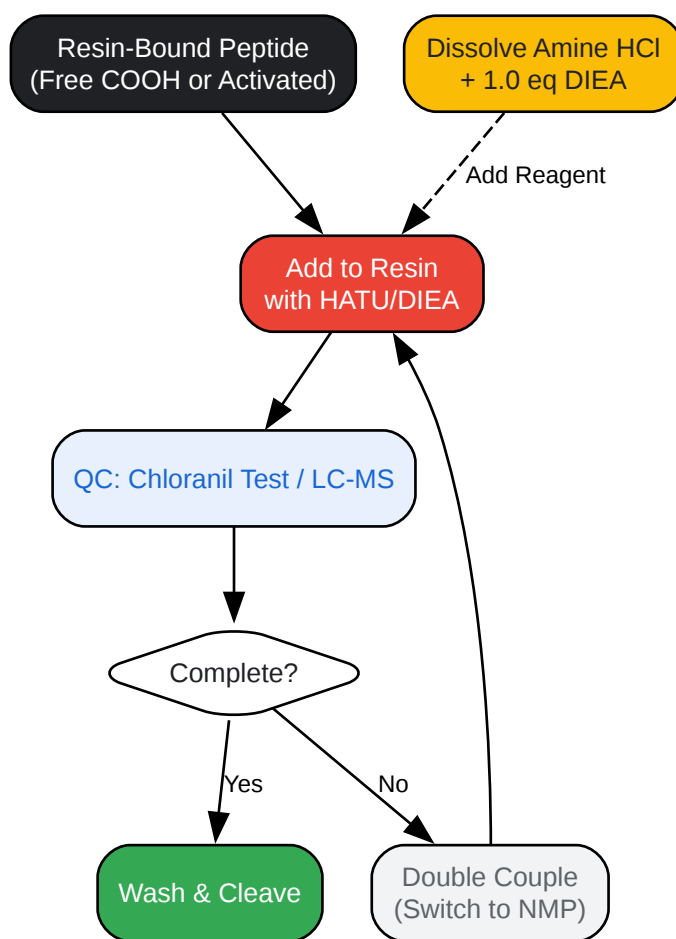
Issue 1: Incomplete Coupling

- Cause: Steric clash between the N-methyl group and the bulky protecting groups on the peptide resin.
- Fix:
 - Double Coupling: Repeat the coupling step with fresh reagents.
 - Microwave Assistance: Heat to 50°C for 20 minutes (ensure the amino acid is not Cys/His to avoid racemization).
 - Switch Solvent: Use NMP (N-Methyl-2-pyrrolidone) instead of DMF to improve swelling and solubility.

Issue 2: Salt Aggregation

- Cause: The HCl salt may not fully dissolve in DCM.
- Fix: Dissolve the amine salt in a small amount of DMF or MeOH first, then add to the DCM reaction mixture. If using SPPS, ensure the DIEA is added with the amine to prevent precipitation of the free base if it's not soluble.

Visualization: SPPS Workflow Logic



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Figure 2: Decision tree for incorporating hindered amine salts in Solid Phase Peptide Synthesis.

References

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